

VU0453379 hydrochloride molecular weight and formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VU0453379 hydrochloride

Cat. No.: B12041553

[Get Quote](#)

VU0453379 Hydrochloride: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide to **VU0453379 hydrochloride**, a novel positive allosteric modulator (PAM) of the glucagon-like peptide-1 receptor (GLP-1R).

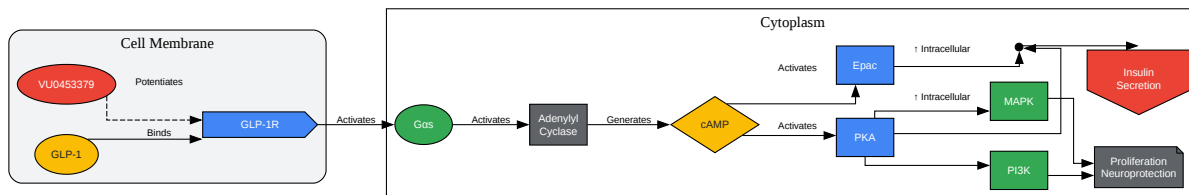
Core Molecular Data

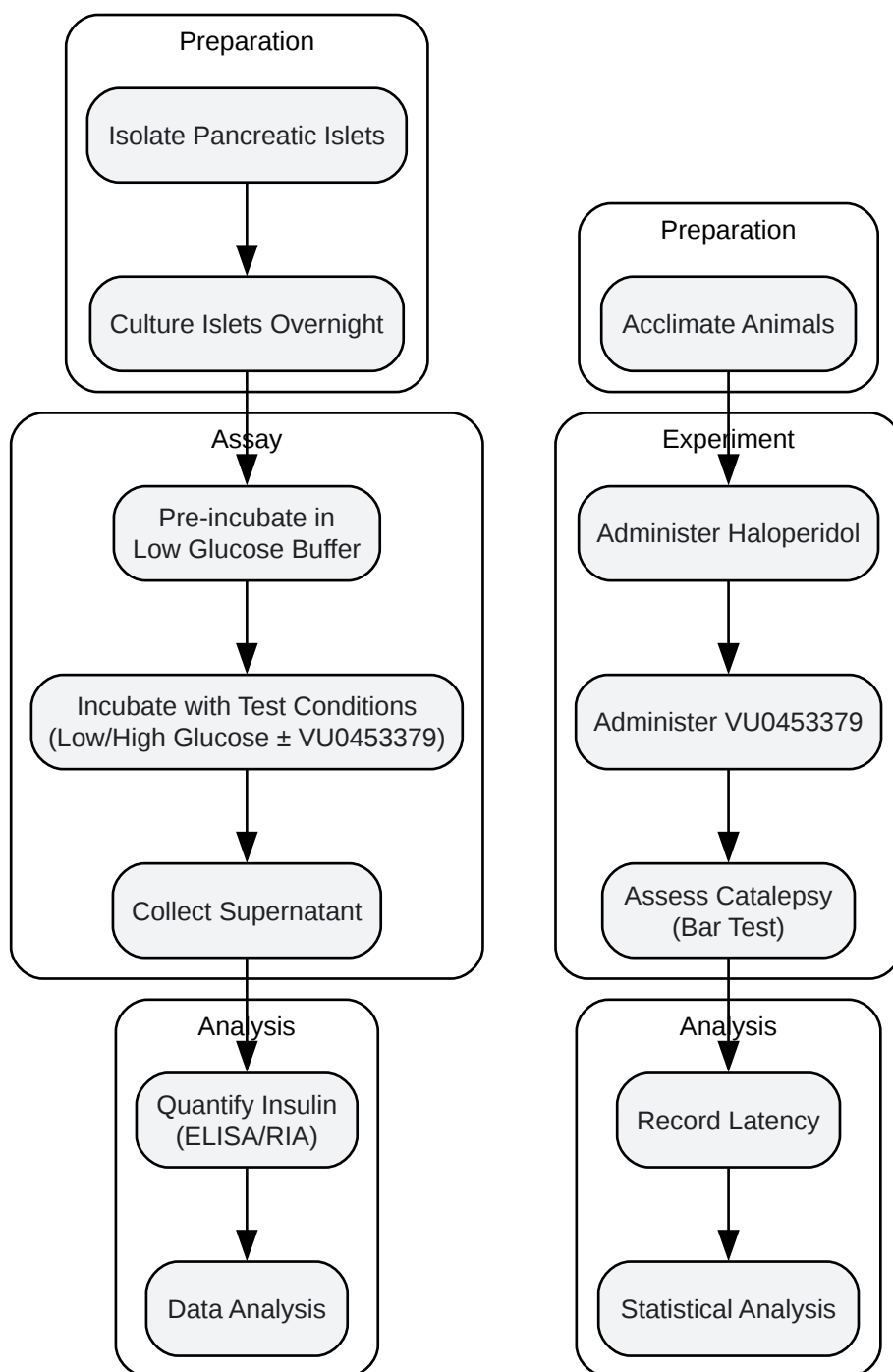
Property	Value	Source
Molecular Formula	C ₂₆ H ₃₅ ClN ₄ O ₂	[1]
Molecular Weight	471.03 g/mol	[1]
Synonym	(S)-2-Cyclopentyl-N-((1-isopropylpyrrolidin-2-yl)methyl)-9-methyl-1-oxo-2,9-dihydro-1H-pyrido[3,4-b]indole-4-carboxamide hydrochloride	MedChemExpress, Sigma-Aldrich
CAS Number	1638646-27-1	Sigma-Aldrich

Mechanism of Action: GLP-1R Signaling Pathway

VU0453379 hydrochloride acts as a positive allosteric modulator of the GLP-1 receptor, a Class B G protein-coupled receptor. Upon binding, it enhances the receptor's response to its endogenous ligand, GLP-1. This potentiation of GLP-1R signaling activates downstream pathways, primarily through the G α s protein, leading to increased intracellular cyclic AMP (cAMP) levels. The elevation in cAMP subsequently activates Protein Kinase A (PKA) and Exchange protein directly activated by cAMP (Epac).

The activation of these pathways has pleiotropic effects, including the promotion of insulin secretion from pancreatic beta cells, enhancement of neuronal proliferation, and neuroprotection. The signaling cascade involves the modulation of ion channel activity and the regulation of gene expression, contributing to the diverse physiological effects of GLP-1R activation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [VU0453379 hydrochloride molecular weight and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12041553#vu0453379-hydrochloride-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com